

Technical Guide: Stability and Storage of 2-(4-Bromophenyl)-4,5-dihydrooxazole

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)-4,5-dihydrooxazole

Cat. No.: B061829

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This guide provides a comprehensive overview of the stability and recommended storage conditions for **2-(4-Bromophenyl)-4,5-dihydrooxazole**, a key intermediate in pharmaceutical and agrochemical research. The information is intended for researchers, scientists, and professionals in drug development and organic synthesis.

Chemical and Physical Properties

2-(4-Bromophenyl)-4,5-dihydrooxazole is a heterocyclic compound with the following key characteristics:

Property	Value	Source
CAS Number	189120-01-2	[1] [2] [3]
Molecular Formula	C ₉ H ₈ BrNO	[2] [3]
Molecular Weight	226.07 g/mol	[1] [2]
Physical State	Solid, Pale orange solid	[1]
Melting Point	100 to 104 °C	[1]

Recommended Storage Conditions

Proper storage is crucial to maintain the integrity and purity of **2-(4-Bromophenyl)-4,5-dihydrooxazole**. Based on information from various suppliers, the following conditions are recommended:

Condition	Recommendation	Rationale
Temperature	2-8°C or Room Temperature	To minimize the rate of potential degradation reactions.
Atmosphere	Store under an inert atmosphere (e.g., nitrogen or argon).	To prevent oxidative degradation.
Light	Keep in a dark place.	To prevent photodegradation.
Moisture	Store in a dry environment.	To prevent hydrolysis of the dihydrooxazole ring.

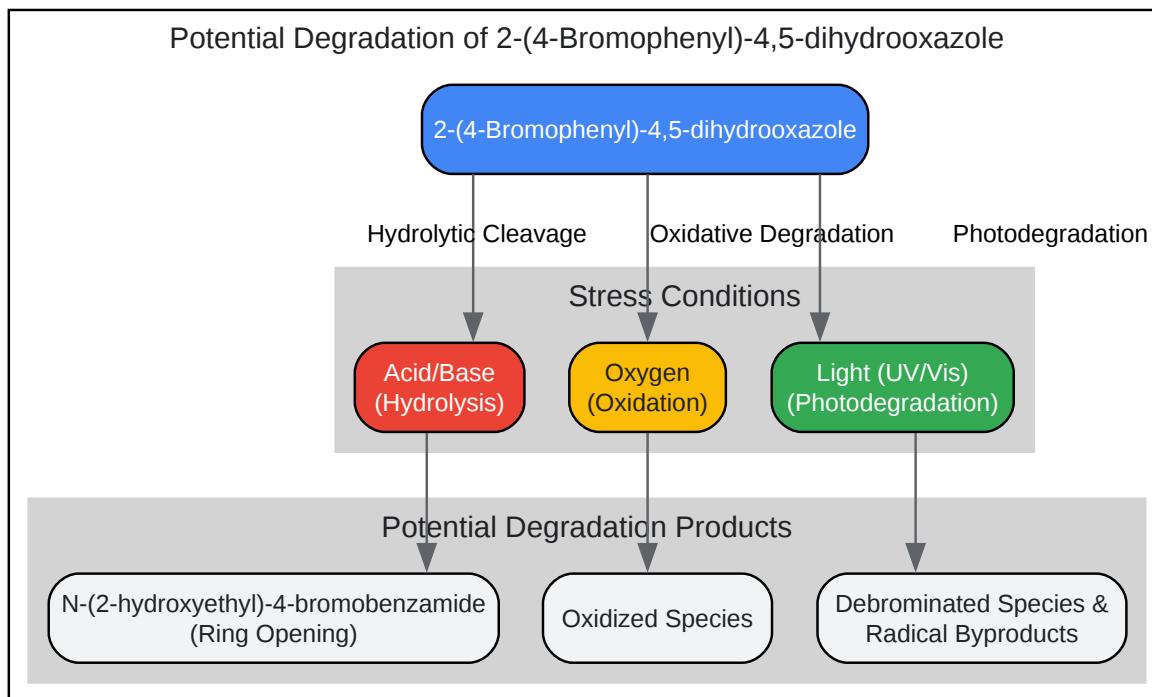
Some suppliers suggest storage at room temperature, while others recommend refrigeration (2-8°C) in a dry place[2][4]. For long-term storage, refrigeration under an inert, dry atmosphere and protected from light is the most cautious approach to ensure stability.

Potential Degradation Pathways

While specific degradation studies for **2-(4-Bromophenyl)-4,5-dihydrooxazole** are not extensively published, the chemical structure suggests several potential pathways for degradation, primarily based on the reactivity of the dihydrooxazole ring and the bromophenyl group. These pathways are analogous to those observed in similar oxazole-containing compounds[5].

- **Hydrolytic Cleavage:** The dihydrooxazole ring is susceptible to both acid and base-catalyzed hydrolysis. This reaction would lead to the opening of the ring to form N-(2-hydroxyethyl)-4-bromobenzamide.
- **Oxidative Degradation:** The electron-rich dihydrooxazole ring can be a target for oxidation, which may be initiated by atmospheric oxygen or other oxidizing agents[5].

- Photodegradation: The presence of the bromophenyl group suggests a susceptibility to photolytic cleavage when exposed to UV or visible light, potentially leading to debromination or the formation of radical species[5].



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Potential degradation pathways for **2-(4-Bromophenyl)-4,5-dihydrooxazole**.

Experimental Protocols for Stability Assessment

To quantitatively assess the stability of **2-(4-Bromophenyl)-4,5-dihydrooxazole**, a stability-indicating High-Performance Liquid Chromatography (HPLC) method is recommended. The following are example protocols for forced degradation studies, which can help identify potential degradation products and determine the intrinsic stability of the molecule.

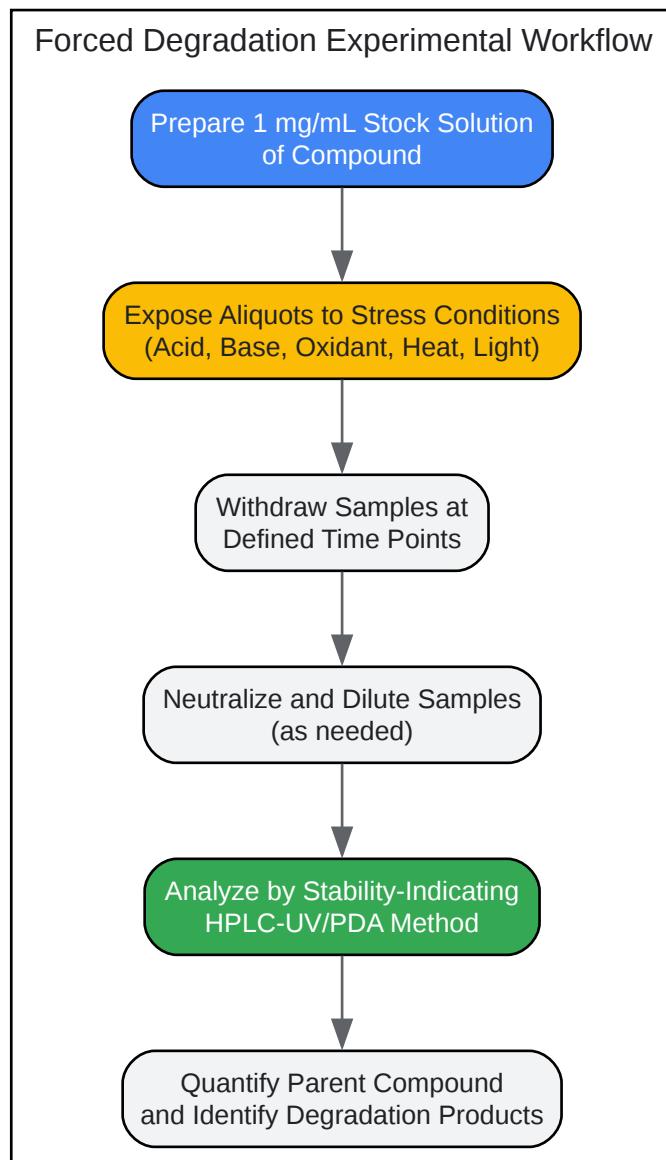
A reverse-phase HPLC method with UV detection is a suitable starting point. A photodiode array (PDA) detector is advantageous for assessing peak purity and identifying degradation products by comparing their UV spectra to the parent compound.

Parameter	Example Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Acetonitrile and water (with 0.1% formic acid or a buffer)
Gradient	Optimized to separate the parent peak from any degradants
Flow Rate	1.0 mL/min
Detection	UV at an appropriate wavelength (e.g., 254 nm)
Injection Volume	10 µL

The goal of stress testing is to accelerate degradation to identify likely degradation products and pathways.

- Stock Solution Preparation: Prepare a stock solution of **2-(4-Bromophenyl)-4,5-dihydrooxazole** at a concentration of 1 mg/mL in a suitable solvent like acetonitrile or methanol.
- Stress Conditions:
 - Acid Hydrolysis: Mix the stock solution with 0.1 N HCl and heat at 60°C for 24 hours.
 - Base Hydrolysis: Mix the stock solution with 0.1 N NaOH and heat at 60°C for 24 hours.
 - Oxidative Degradation: Mix the stock solution with 3% hydrogen peroxide and store at room temperature for 24 hours.
 - Thermal Degradation: Heat the solid compound at a temperature below its melting point (e.g., 80°C) for 48 hours. Also, heat a solution of the compound.
 - Photostability: Expose the solid compound and a solution of the compound to light conditions as specified in ICH Q1B guidelines (e.g., an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter)[6]. A control sample should be protected from light.

- Sample Analysis: At specified time points, withdraw an aliquot of each stressed sample, neutralize if necessary, dilute to a suitable concentration, and analyze by the developed HPLC method.



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Workflow for forced degradation studies of **2-(4-Bromophenyl)-4,5-dihydrooxazole**.

Summary and Recommendations

- Storage: To ensure the long-term stability of **2-(4-Bromophenyl)-4,5-dihydrooxazole**, it should be stored in a cool (2-8°C), dark, and dry place under an inert atmosphere.
- Stability Profile: The compound is likely susceptible to hydrolysis (in acidic or basic conditions), oxidation, and photodegradation. Direct exposure to light, moisture, and atmospheric oxygen should be minimized.
- Handling: When preparing solutions, consider using degassed solvents and maintaining a neutral pH to enhance stability, especially for aqueous solutions^[5]. The use of antioxidants could also be considered for solutions prone to oxidation^[5].
- Analysis: A validated stability-indicating HPLC method is essential for monitoring the purity of the compound over time and for analyzing samples from stress testing.

This guide summarizes the available information and provides a framework for the safe storage and handling of **2-(4-Bromophenyl)-4,5-dihydrooxazole**. For critical applications, it is strongly recommended to perform in-house stability studies to confirm these findings under your specific laboratory conditions.

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